

Bond Strength of METAC-Based Adhesives: A Comparative Analysis

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Compound of Interest

Compound Name: (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

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For researchers, scientists, and drug development professionals, the selection of an appropriate adhesive system is critical for the success and longevity of dental restorations and bonded assemblies. This guide provides a comprehensive comparison of the bond strength of adhesives containing the functional monomer 4-Methacryloxyethyl trimellitate anhydride (4-META), commonly referred to as METAC-based adhesives, with other contemporary dental adhesives. The data presented is compiled from various *in vitro* studies to offer a clear, evidence-based overview of their performance.

METAC-based adhesives are known for their ability to promote adhesion to tooth structure and various dental alloys. The anhydride group in the 4-META monomer is believed to react with water to form dicarboxylic acid, which can chelate with calcium in the tooth structure, while the methacrylate group copolymerizes with the resin matrix. This dual chemical action contributes to the formation of a durable bond.

Comparative Bond Strength Data

The following tables summarize the bond strength of METAC-based adhesives in comparison to other adhesive systems, as measured by shear bond strength (SBS), microtensile bond strength (μ TBS), and push-out bond strength tests. These tests are standard laboratory methods for evaluating the adhesive potential of dental materials.

Table 1: Shear Bond Strength (SBS) Comparison

Adhesive System	Type	Substrate	Mean SBS (MPa)	Standard Deviation (SD)
Super-Bond C&B	METAC-based	Bovine Dentin	7.10	2.70
Panavia F	Resin Cement	Bovine Dentin	9.32	2.40
Clearfil SE Bond	METAC-based (MDP & HEMA)	Primary Dentin	92.87	48.63
Single Bond 2	Etch-and-Rinse	Primary Dentin	44.76	32.49
Go Bond SDI	One-step Self-Etch	Primary Dentin	18.55	14.08
G-Premio Bond	Universal	Primary Dentin	22.65	7.74
4-META Adhesive	METAC-based	Amalgam	16.14 (kg/cm ²)	-
4-META Adhesive	METAC-based	Dentin	9.07 (kg/cm ²)	-

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Microtensile Bond Strength (µTBS) Comparison

Adhesive System	Type	Substrate	Mean µTBS (MPa)	Standard Deviation (SD)
Clearfil S3 Bond	METAC-based (MDP & HEMA)	Enamel	7.11	4.23
Clearfil S3 Bond	METAC-based (MDP & HEMA)	Dentin	7.88	8.83
G-Premio Bond	Universal	Enamel	11.79	8.27
G-Premio Bond	Universal	Dentin	17.55	9.47
Single Bond	Etch-and-Rinse	Enamel	15.59	10.66
Single Bond	Etch-and-Rinse	Dentin	17.19	10.09

Data compiled from a comparative study on three adhesive systems.[\[4\]](#)

Table 3: Push-out Bond Strength Comparison of Luting Cements

Luting Cement	Type	Substrate	Mean Push-out Strength (MPa)	Standard Deviation (SD)
Super-Bond C&B	METAC-based	Radicular Dentin	14.6	2.9
Panavia F 2.0	Resin Cement	Radicular Dentin	8.8	3.6
RelyX Unicem	Self-Adhesive Cement	Radicular Dentin	12.4	3.3

Data from a study on endodontic post bonding.[\[5\]](#)

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, providing a framework for understanding how the bond strength data was obtained.

Shear Bond Strength (SBS) Testing Protocol

This protocol is a standard method for determining the adhesive strength of a material to a flat substrate.

- **Substrate Preparation:** Extracted human or bovine teeth are sectioned to expose a flat enamel or dentin surface. The surface is then ground with silicon carbide paper (e.g., 600-grit) under water cooling to create a standardized smear layer.
- **Specimen Mounting:** The prepared tooth is embedded in an acrylic resin block with the exposed bonding surface parallel to the base.
- **Adhesive Application:** The adhesive system being tested is applied to the prepared tooth surface according to the manufacturer's instructions.
- **Composite Buildup:** A cylindrical mold (e.g., 2.38 mm in diameter) is placed over the adhesive-coated surface and filled with a resin composite material. The composite is then

light-cured.

- Storage: The bonded specimens are stored in distilled water at 37°C for 24 hours to simulate oral conditions.
- Testing: The specimen is mounted in a universal testing machine. A shear force is applied to the base of the composite cylinder at a constant crosshead speed (e.g., 0.5 mm/min) until failure occurs.
- Data Calculation: The shear bond strength is calculated in Megapascals (MPa) by dividing the peak load at failure (in Newtons) by the bonded surface area (in mm²).

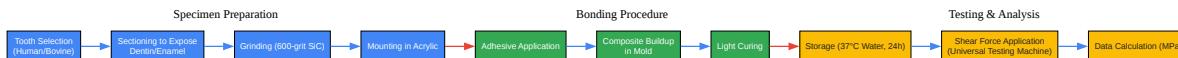
Microtensile Bond Strength (μ TBS) Testing Protocol

This method is used to measure the tensile bond strength of an adhesive to a substrate and is particularly useful for evaluating adhesion to small or irregular surfaces.

- Tooth Preparation: The occlusal enamel of an extracted molar is removed to expose a flat dentin surface.
- Adhesive and Composite Application: The adhesive system is applied to the dentin surface, followed by the incremental buildup of a resin composite crown to a height of approximately 5 mm. Each increment is light-cured.
- Specimen Sectioning: The restored tooth is sectioned into multiple slabs (approximately 0.9 mm thick) perpendicular to the bonded interface using a low-speed diamond saw under water cooling.
- Beam Preparation: Each slab is further sectioned to produce rectangular beams with a cross-sectional area of approximately 0.8 mm².
- Testing: Each beam is attached to a testing jig using a cyanoacrylate adhesive and subjected to a tensile load in a universal testing machine at a crosshead speed of 1 mm/min until fracture.
- Data Calculation: The μ TBS is calculated in MPa by dividing the load at failure (N) by the cross-sectional area of the bonded interface (mm²).

Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the bond strength testing procedures.



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Caption: Workflow for Shear Bond Strength (SBS) Testing.



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